

# 1-Piperidinepentanoic acid chemical structure and properties

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## Compound of Interest

Compound Name: 1-Piperidinepentanoic acid

Cat. No.: B15547701

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## An In-depth Technical Guide to 1-Piperidinepentanoic Acid

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**1-Piperidinepentanoic acid**, also known as 5-(piperidin-1-yl)pentanoic acid, is a chemical compound belonging to the piperidine class of organic molecules. It is characterized by a piperidine ring N-substituted with a pentanoic acid tail. This molecule holds potential interest in medicinal chemistry and drug development due to the prevalence of the piperidine scaffold in a wide array of pharmacologically active compounds. This guide provides a comprehensive overview of its chemical structure, properties, and relevant (though limited) biological context, adhering to a technical format for a scientific audience.

### Chemical Structure and Properties

The chemical structure of **1-Piperidinepentanoic acid** consists of a saturated six-membered heterocyclic piperidine ring where the nitrogen atom is bonded to the fifth carbon of a pentanoic acid chain.

#### Chemical Identifiers

- IUPAC Name: 5-(piperidin-1-yl)pentanoic acid

- CAS Number: 49637-20-9 (for the hydrochloride salt)
- Molecular Formula: C<sub>10</sub>H<sub>19</sub>NO<sub>2</sub>
- Molecular Weight: 185.26 g/mol

The hydrochloride salt of **1-Piperidinepentanoic acid** has a molecular formula of C<sub>10</sub>H<sub>20</sub>ClNO<sub>2</sub> and a molecular weight of 221.73 g/mol . The SMILES representation for the hydrochloride is Cl.OC(=O)CCCCN1CCCCC1.[1]

### Physicochemical Properties

Quantitative experimental data for the free acid form of **1-Piperidinepentanoic acid** is not readily available in public databases. The following table summarizes the available information, primarily for the hydrochloride salt.

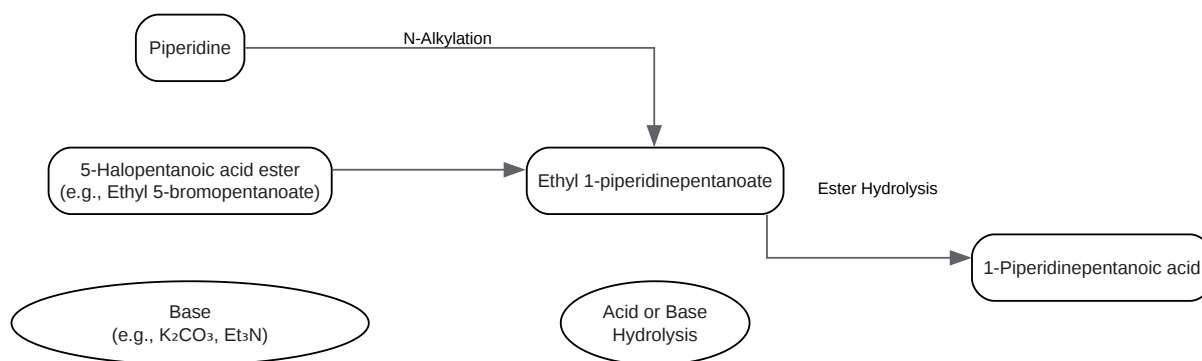
Property	Value (for Hydrochloride Salt)	Data Source
Molecular Formula	C <sub>10</sub> H <sub>20</sub> ClNO <sub>2</sub>	[1]
Molecular Weight	221.73 g/mol	[1]
SMILES	Cl.OC(=O)CCCCN1CCCCC1	[1]

## Synthesis

Specific, detailed experimental protocols for the synthesis of **1-Piperidinepentanoic acid** are not extensively documented in publicly accessible literature. However, a general synthetic approach can be logically inferred.

A plausible synthetic route would involve the N-alkylation of piperidine with a 5-halopentanoic acid ester, followed by hydrolysis of the ester to yield the final carboxylic acid.

### Logical Synthesis Workflow



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Caption: A logical workflow for the synthesis of **1-Piperidinepentanoic acid**.

## Biological Activity and Signaling Pathways

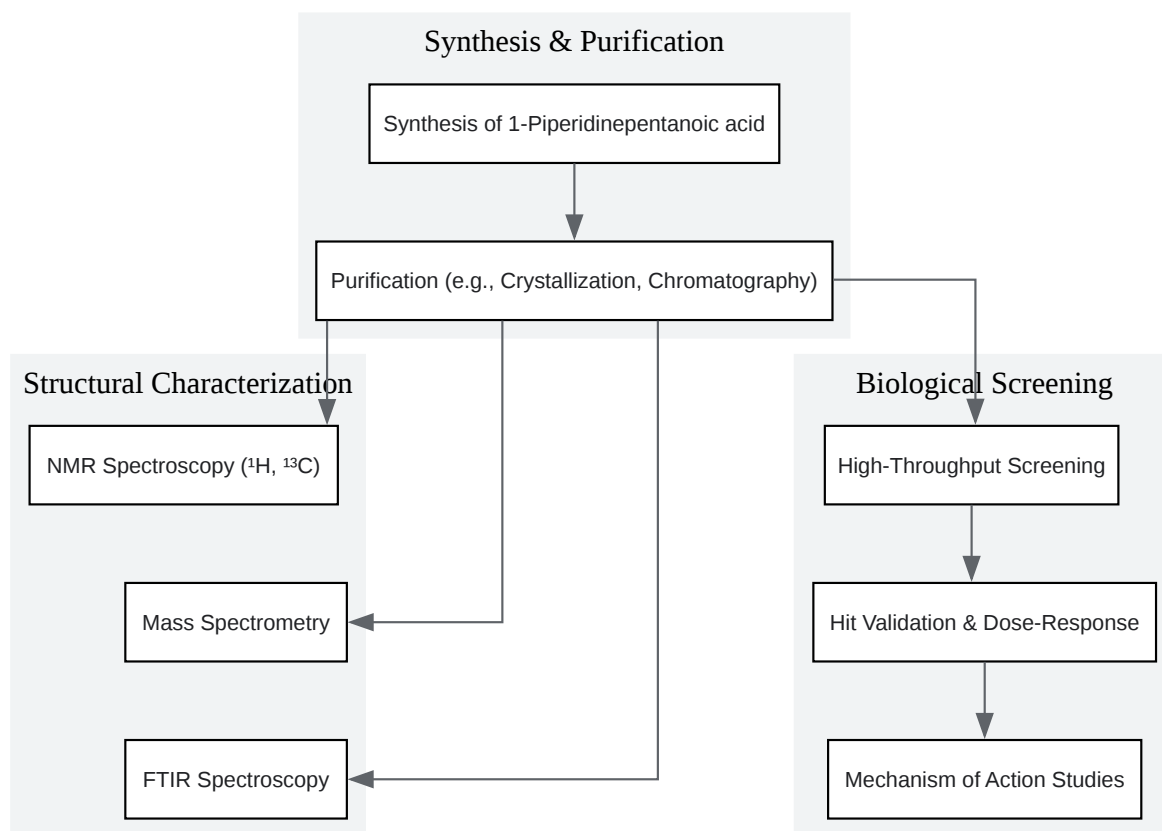
Direct experimental evidence detailing the biological activity and associated signaling pathways of **1-Piperidinepentanoic acid** is currently lacking in the scientific literature. The biological significance of piperidine-containing compounds is vast, with derivatives exhibiting a wide range of activities, including but not limited to, antiviral, antimicrobial, and anticancer effects. However, it is crucial to note that the specific activity of **1-Piperidinepentanoic acid** has not been characterized.

Given the structural motifs, potential (but purely speculative) areas of investigation could include its interaction with receptors or enzymes where a lipophilic heterocyclic head and a flexible acidic tail are recognized.

## Experimental Protocols

Detailed, validated experimental protocols for the synthesis, purification, and biological evaluation of **1-Piperidinepentanoic acid** are not available in the public domain. Researchers interested in studying this compound would need to develop and validate their own methodologies. A general workflow for such an investigation is proposed below.

### General Experimental Workflow for Investigation



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Caption: A proposed experimental workflow for the synthesis, characterization, and biological evaluation of **1-Piperidinepentanoic acid**.

## Conclusion

**1-Piperidinepentanoic acid** is a structurally defined molecule with potential for further investigation in the fields of medicinal chemistry and drug discovery. While its chemical identity is established, a significant gap exists in the literature regarding its specific physicochemical properties, validated synthetic protocols, and biological activity. The information and proposed workflows in this guide are intended to provide a foundational resource for researchers embarking on the study of this and related compounds. Further experimental work is necessary to fully elucidate the chemical and biological profile of **1-Piperidinepentanoic acid**.

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## References

- 1. 5-(PIPERAZIN-1-YL)PENTANOIC ACID | CAS 1249946-40-4 [matrix-fine-chemicals.com]
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